

# 4-Chloro-3-(trifluoromethoxy)benzonitrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Chloro-3-  
(trifluoromethoxy)benzonitrile

Cat. No.: B1356661

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## In-Depth Technical Guide: 4-Chloro-3-(trifluoromethoxy)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No comprehensive Material Safety Data Sheet (MSDS) for **4-Chloro-3-(trifluoromethoxy)benzonitrile** (CAS 886501-50-4) is publicly available. The following information is a composite guide based on data for the structurally similar compound 4-Chloro-3-(trifluoromethyl)benzonitrile and general principles of chemical safety. It is intended for informational purposes and should be supplemented with professional judgment and, where possible, direct testing.

## Chemical Identification and Properties

This section summarizes the known physical and chemical properties of **4-Chloro-3-(trifluoromethoxy)benzonitrile** and its close analogue, 4-Chloro-3-(trifluoromethyl)benzonitrile.

Property	4-Chloro-3-(trifluoromethoxy)benzonitrile	4-Chloro-3-(trifluoromethyl)benzonitrile
CAS Number	886501-50-4[1]	1735-54-2[2][3]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> ClF <sub>3</sub> NO[1]	C <sub>8</sub> H <sub>3</sub> ClF <sub>3</sub> N[2][3]
Molecular Weight	221.56 g/mol [1]	205.56 g/mol [2][3]
Appearance	Not specified	White to almost white powder/crystal[2]
Melting Point	Not specified	63 - 67 °C[2]
Boiling Point	Not specified	105 °C at 11 mmHg[2]
Purity	Not specified	≥ 98% (GC)[2]

## Hazard Identification and Safety Precautions

Based on data for analogous compounds, **4-Chloro-3-(trifluoromethoxy)benzonitrile** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled. It may cause skin and eye irritation.

GHS Hazard Statements (Anticipated):

- Harmful if swallowed.
- Harmful in contact with skin.
- Causes skin irritation.
- Causes serious eye irritation.
- Harmful if inhaled.
- May cause respiratory irritation.

Precautionary Statements:

Category	Precautionary Statement
Prevention	Wash face, hands, and any exposed skin thoroughly after handling.[4][5] Do not eat, drink or smoke when using this product. Wear protective gloves/protective clothing/eye protection/face protection.[4][5] Avoid breathing dust/fume/gas/mist/vapors/spray.[5] Use only outdoors or in a well-ventilated area.[4][5]
Response	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[4] IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[4] IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4][5] IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[4][5]
Storage	Store in a well-ventilated place. Keep container tightly closed.[5] Store locked up.[4]
Disposal	Dispose of contents/container to an approved waste disposal plant.[4][5]

## Experimental Protocols

As no specific experimental protocols for **4-Chloro-3-(trifluoromethoxy)benzonitrile** are available, a general procedure for the synthesis of a related halobenzonitrile is provided as an illustrative example. This compound is valuable as an intermediate in organic synthesis for pharmaceuticals and agrochemicals.[2]

### Example Protocol: Synthesis of 4-Fluoro-3-(trifluoromethyl)benzonitrile

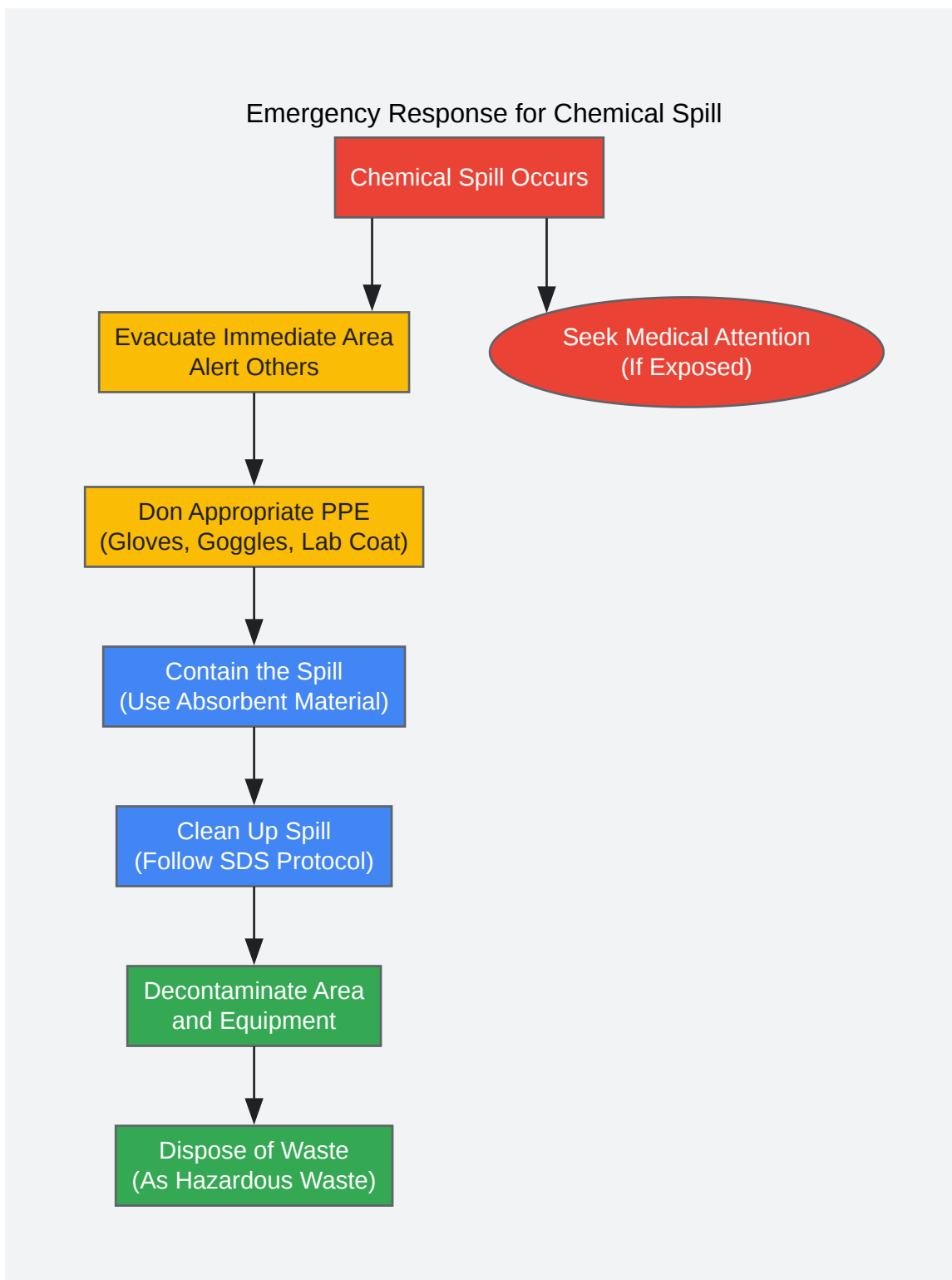
This protocol details the conversion of a haloaniline to a benzonitrile, a common transformation in medicinal chemistry.

- **Diazonium Salt Formation:**
  - Dissolve 10 mmol of 3-trifluoromethyl-4-haloaniline in 10 mL of slightly heated glacial acetic acid.
  - Slowly add 2.5 mL of 12 mol·L<sup>-1</sup> sulfuric acid solution and stir until a dark yellow solution is formed.
  - Cool the solution to 0-5°C in an ice-salt bath until a white paste forms.
  - Slowly add 10 mL of a pre-cooled (0-5°C) 2 mol·L<sup>-1</sup> NaNO<sub>2</sub> solution over approximately 30 minutes to form a reddish-brown diazonium salt solution.<sup>[6]</sup>
- **Cyanation Reaction:**
  - Neutralize the diazonium salt solution with Na<sub>2</sub>CO<sub>3</sub> to a pH of 7.0.
  - In a separate flask, dissolve 0.84 g (2 mmol) of K<sub>3</sub>[Fe(CN)<sub>6</sub>] in 20 mL of distilled water.
  - Add 4.5 mmol of ethylenediamine and 1.5 mmol of Cu(OAc)<sub>2</sub> and stir at room temperature for 1 hour.
  - Cool this solution to 0-5°C in an ice-salt bath.
  - Slowly add the neutralized diazonium salt solution to the K<sub>3</sub>[Fe(CN)<sub>6</sub>] solution over approximately 1 hour.
  - Continue stirring at 0-5°C for 2 hours, during which a reddish-brown precipitate will form.<sup>[6]</sup>
- **Work-up and Purification:**
  - Filter the precipitate and wash the solid with dichloromethane.

- Collect the organic phase.
- Extract the aqueous phase twice with 1/3 volume of dichloromethane.
- Combine all organic phases and concentrate under reduced pressure.
- Purify the crude product by column chromatography using an eluent of petroleum ether: ethyl acetate (20:1).<sup>[6]</sup>

## Visualizations

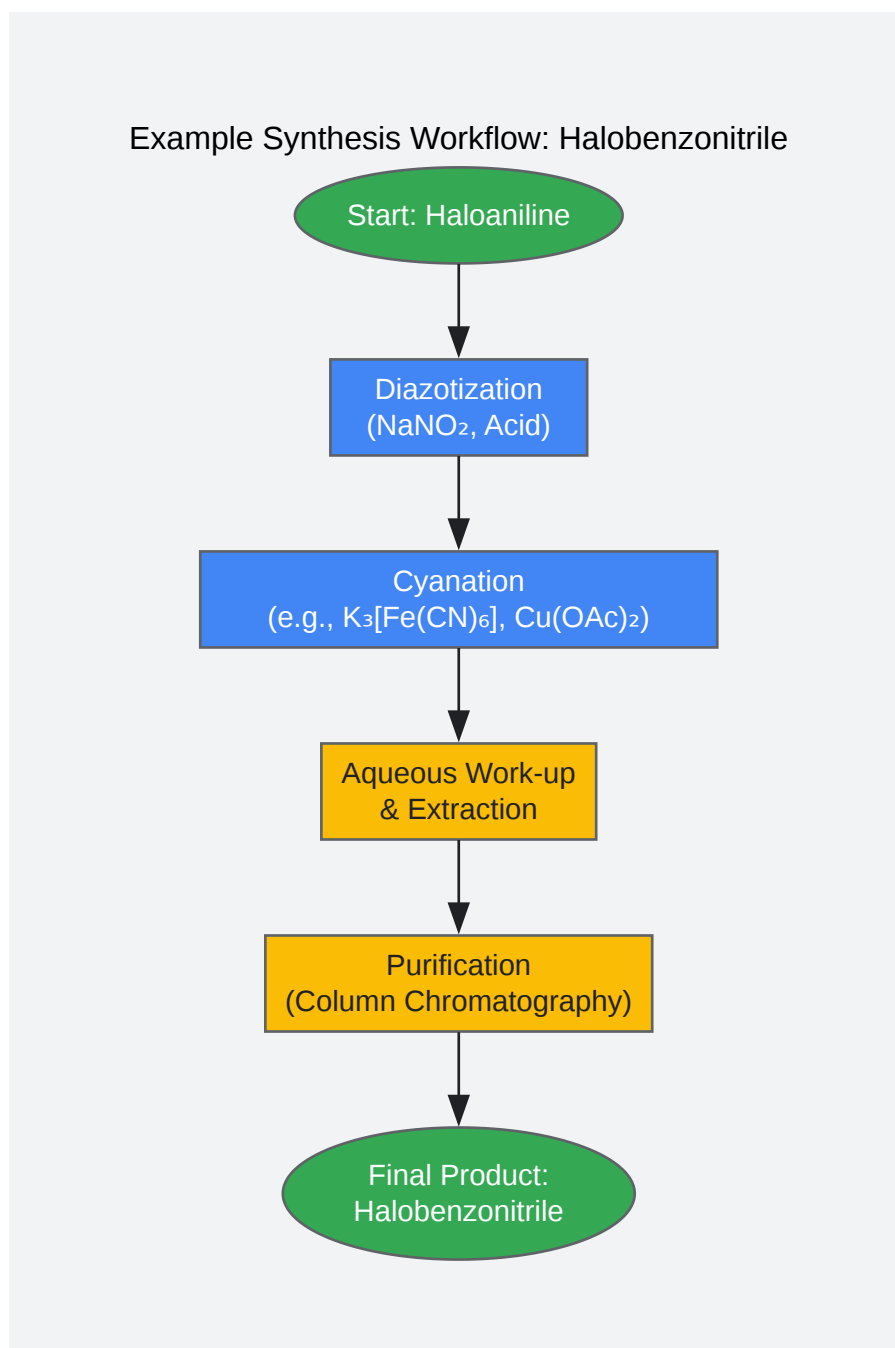
The following diagrams illustrate key logical and experimental workflows relevant to handling and using substituted benzonitriles.



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Caption: General emergency response workflow for a chemical spill.

## Example Synthesis Workflow: Halobenzonitrile



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Caption: Example workflow for the synthesis of a halobenzonitrile.

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